Spectroscopic and Synthetic Profile of 4-(Hydroxymethyl)cyclohexanone: A Technical Guide

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Compound of Interest

Compound Name:	*4-(Hydroxymethyl)cyclohexanone*
CAS No.:	*38580-68-6*
Cat. No.:	*B156097*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic data and synthetic methodologies for **4-(Hydroxymethyl)cyclohexanone** (CAS RN: 38580-68-6), a valuable building block in medicinal chemistry and organic synthesis. This document is intended to serve as a core resource for researchers, offering readily accessible data and detailed experimental protocols.

Spectroscopic Data

The unique structural features of **4-(Hydroxymethyl)cyclohexanone**, possessing both a ketone and a primary alcohol, give rise to a distinct spectroscopic fingerprint. The following tables summarize the key spectroscopic data for this compound.

Table 1: Infrared (IR) Spectroscopy Data

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Wavenumber (cm^{-1})	Assignment
~3400 (broad)	O-H stretch (alcohol)
~2920	C-H stretch (aliphatic)
~1715	C=O stretch (ketone)
~1050	C-O stretch (alcohol)

Table 2: ^{1}H NMR Spectroscopy Data (300 MHz, $CDCl_3$)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~3.55	d	2H	$-CH_2OH$
~2.30 - 2.10	m	4H	CH_2 adjacent to C=O
~1.95 - 1.80	m	1H	CH
~1.70 - 1.40	m	4H	other CH_2
~1.60	br s	1H	-OH

Table 3: ^{13}C NMR Spectroscopy Data (75 MHz, $CDCl_3$)

Chemical Shift (δ, ppm)	Assignment
~212.0	C=O
~67.5	$-CH_2OH$
~41.0	CH_2 adjacent to C=O
~38.0	CH
~28.5	other CH_2

Table 4: Mass Spectrometry Data

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m/z	Interpretation
128	$[M]^+$ (Molecular Ion)
110	$[M - H_2O]^+$
98	$[M - CH_2O]^+$
82	
69	
55	

Experimental Protocols

A reliable synthetic route to **4-(Hydroxymethyl)cyclohexanone** involves the oxidation of the corresponding diol, 4-(hydroxymethyl)cyclohexanol. The following protocol is based on established methodologies.

Synthesis of **4-(Hydroxymethyl)cyclohexanone** from 4-(Hydroxymethyl)cyclohexanol

This procedure outlines the selective oxidation of the secondary alcohol in 4-(hydroxymethyl)cyclohexanol to a ketone, leaving the primary alcohol intact.

Materials:

- 4-(Hydroxymethyl)cyclohexanol (cis- and trans- mixture)
- Pyridinium chlorochromate (PCC)
- Dichloromethane (CH_2Cl_2)
- Silica gel
- Diethyl ether
- Anhydrous magnesium sulfate

Procedure:

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- A solution of 4-(hydroxymethyl)cyclohexanol (1.0 eq) in anhydrous dichloromethane is added to a stirred suspension of pyridinium chlorochromate (PCC) (1.5 eq) and silica gel in anhydrous dichloromethane at room temperature.
- The reaction mixture is stirred for 2-3 hours, and the progress of the reaction is monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is filtered through a pad of silica gel, and the filtrate is washed successively with a saturated aqueous solution of sodium bicarbonate and brine.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- The crude product is purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford **4-(hydroxymethyl)cyclohexanone**.

Spectroscopic Analysis Protocol

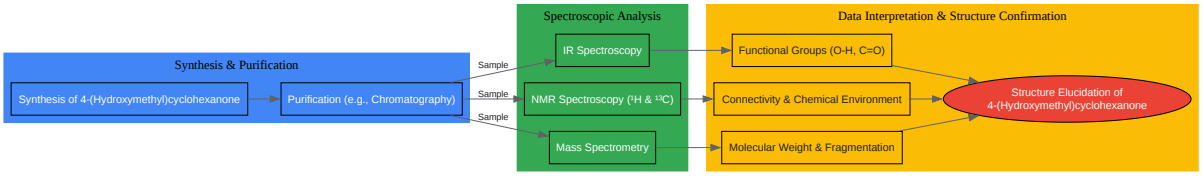
The following are general procedures for obtaining the spectroscopic data presented above.

- Infrared (IR) Spectroscopy: A thin film of the purified compound is prepared on a salt plate (e.g., NaCl or KBr), and the IR spectrum is recorded using an FT-IR spectrometer.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: The purified compound is dissolved in an appropriate deuterated solvent (e.g., $CDCl_3$), and the ^1H and ^{13}C NMR spectra are acquired on a standard NMR spectrometer (e.g., 300 MHz for ^1H NMR).
- Mass Spectrometry (MS): The mass spectrum is obtained using an electron ionization (EI) mass spectrometer. The sample is introduced, and the resulting fragmentation pattern is analyzed.

Mandatory Visualizations

To aid in the understanding of the application of spectroscopic data in structure elucidation, the following diagram illustrates the logical workflow.

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Spectroscopic data workflow for structure elucidation.

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